

Proper Disposal of Linalyl Propionate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Linalyl propionate*

Cat. No.: *B093896*

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This document provides essential safety and logistical information for the proper disposal of **linalyl propionate** in a laboratory setting. The following procedures are designed to ensure the safety of personnel and compliance with environmental regulations.

Immediate Safety Considerations

Linalyl propionate is a combustible liquid that can cause skin and eye irritation.^{[1][2]} Some evidence also suggests it may cause respiratory irritation.^[2] Furthermore, it is classified as toxic to aquatic life with long-lasting effects.^{[3][4]} Therefore, it is imperative to prevent its release into the environment.

Personal Protective Equipment (PPE) during Handling and Disposal:

PPE Item	Specification
Hand Protection	Chemically resistant gloves (e.g., neoprene). Gloves must be inspected before use and disposed of according to good laboratory practices.[2]
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for larger quantities.[1]
Skin and Body	Lab coat. For larger spills, impervious clothing may be necessary.[2][5]
Respiratory Protection	Use in a well-ventilated area. If ventilation is insufficient or exposure limits may be exceeded, use a properly fitted, air-purifying respirator with a suitable filter (e.g., type ABEK (EN14387)).[5]

Linalyl Propionate Properties and Hazards

The following table summarizes key quantitative data for **linalyl propionate** relevant to its safe handling and disposal.

Property	Value	Source
CAS Number	144-39-8	[1][2]
Molecular Formula	C ₁₃ H ₂₂ O ₂	[1][2]
Molecular Weight	210.31 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[6]
Flash Point	97 °C (206.6 °F) - closed cup	[1]
Boiling Point	115 °C at 10-13 hPa	[1][6]
Density	0.895 g/mL at 25 °C	
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H411: Toxic to aquatic life with long lasting effects.	[2][3]

Step-by-Step Disposal Protocol

The standard and required method for disposing of **linalyl propionate** is as a hazardous chemical waste. On-site chemical neutralization by laboratory personnel is not recommended as it can create unforeseen hazards. Adherence to institutional and regulatory protocols is mandatory.

Step 1: Waste Identification and Classification

- Any unused **linalyl propionate**, contaminated materials (e.g., absorbent pads, gloves), or solutions containing it must be classified as hazardous waste.[1][2]
- Consult your institution's Environmental Health & Safety (EH&S) department for specific waste stream identification codes.

Step 2: Waste Collection and Segregation

- Collect **linalyl propionate** waste in a dedicated, properly labeled waste container.
- The container must be chemically compatible with **linalyl propionate**, free from damage, and have a secure, leak-proof closure.[\[7\]](#)
- Do not mix **linalyl propionate** waste with incompatible chemicals. Segregate it from strong oxidizing agents, acids, and bases.
- Store the waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[\[8\]](#)

Step 3: Labeling the Waste Container

- The waste container must be clearly labeled with the words "Hazardous Waste".[\[8\]](#)
- The label must also include:
 - The full chemical name: "**Linalyl Propionate**"
 - An indication of the hazards (e.g., "Irritant," "Environmental Hazard," or corresponding pictograms).[\[8\]](#)
 - The date of waste accumulation.

Step 4: Storage

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from sources of ignition.[\[5\]](#)[\[6\]](#)
- Ensure the storage area has secondary containment to manage potential leaks.[\[7\]](#)
- Follow institutional limits on the volume of waste stored in an SAA (typically up to 55 gallons) and the maximum accumulation time.[\[8\]](#)

Step 5: Disposal

- Arrange for the collection of the hazardous waste through your institution's EH&S department or a contracted licensed professional waste disposal service.[\[2\]](#)

- Do not dispose of **linalyl propionate** down the drain or in regular trash.[2][3][5] This is critical to prevent environmental contamination.[3]

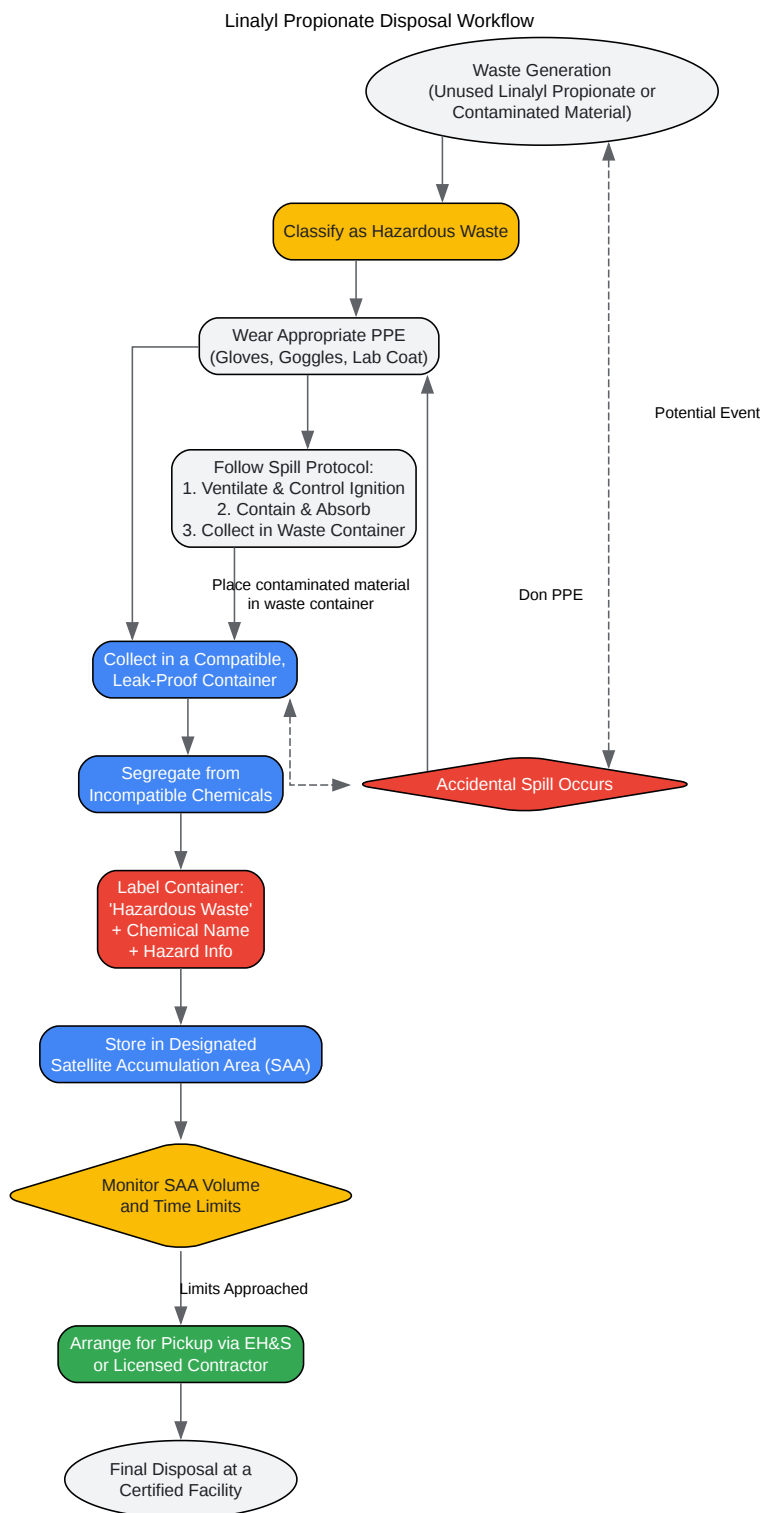
Accidental Spill Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate and Ventilate: Ensure adequate ventilation. For large spills, evacuate non-essential personnel from the area.[2]
- Control Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks).[5]
- Contain the Spill: Prevent the spill from spreading and from entering drains or waterways.[2][3][5]
- Absorb the Spill: Cover the spill with an inert, non-combustible absorbent material such as sand, earth, or soda ash.[3]
- Collect the Waste: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[2][3]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to your laboratory supervisor and EH&S department as per institutional policy.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **linalyl propionate** waste in a laboratory setting.



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Caption: Disposal workflow for **linalyl propionate** waste.

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